

Application Notes and Protocols for FBXO9 Antibodies in Immunohistochemistry

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Compound of Interest

Compound Name: FOG9

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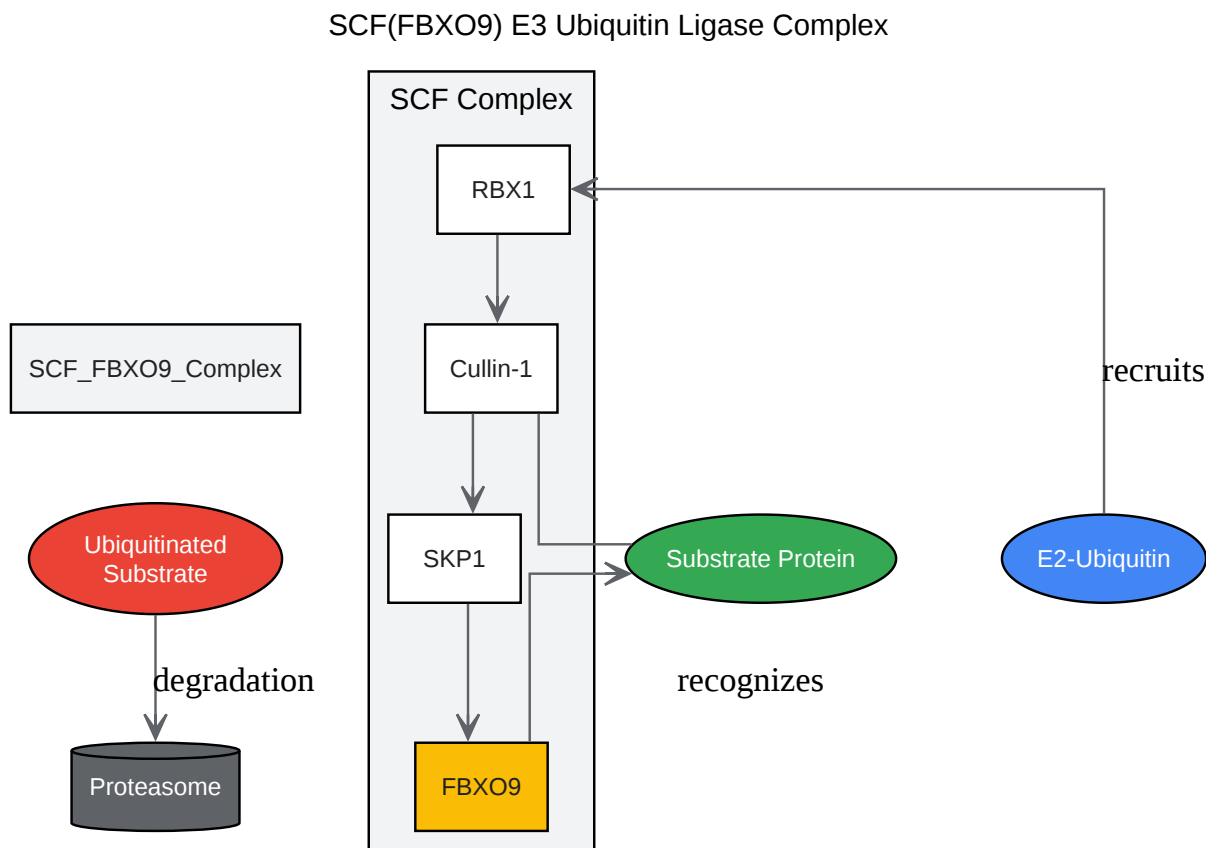
These application notes provide a comprehensive guide to the use of F-box only protein 9 (FBXO9) antibodies in immunohistochemistry (IHC). FBXO9 is a critical component of the Skp1-Cul1-F-box (SCF) E3 ubiquitin ligase complex, playing a significant role in protein ubiquitination and degradation.[1][2][3] Its dysregulation has been implicated in various diseases, including cancer, making it a protein of interest for research and potential therapeutic targeting.[1][4]

Biological Context and Signaling Pathways

FBXO9 functions as the substrate recognition component of the SCF E3 ubiquitin ligase complex.[1][2][3] This complex targets specific proteins for ubiquitination and subsequent proteasomal degradation, thereby regulating a multitude of cellular processes.

SCF(FBXO9) E3 Ubiquitin Ligase Complex

The canonical SCF complex consists of four main components: Skp1 (an adaptor protein), Cullin-1 (a scaffold protein), Rbx1 (a RING-finger protein that recruits the E2 ubiquitin-conjugating enzyme), and an F-box protein that provides substrate specificity. In the context of FBXO9, it binds to Skp1 and recruits specific substrates for ubiquitination.



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Caption: The SCF(FBXO9) complex mediates substrate ubiquitination.

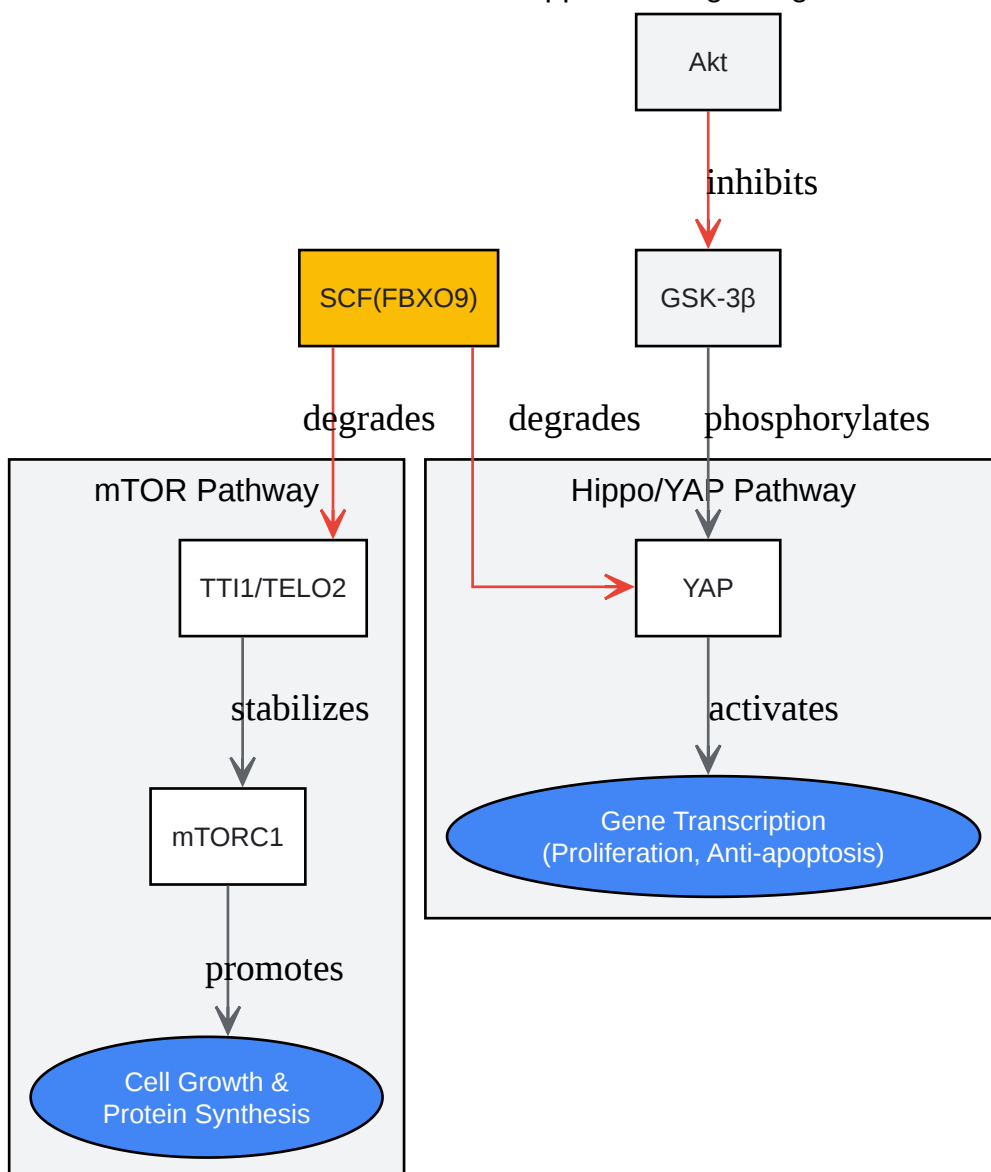
Downstream Signaling Pathways

FBXO9 has been shown to be involved in key signaling pathways that regulate cell growth, proliferation, and survival.

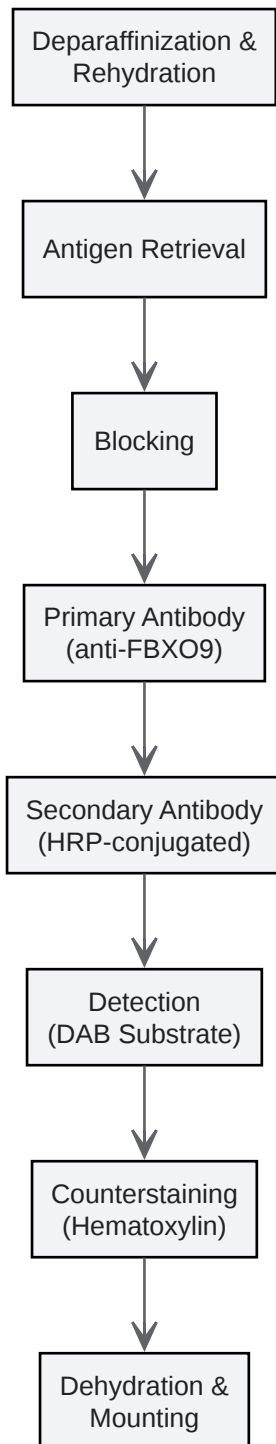
- **mTOR Signaling:** The SCF(FBXO9) complex mediates the ubiquitination and degradation of TTI1 and TELO2, which are components of the mTORC1 complex. This regulation is dependent on CK2 phosphorylation and occurs upon growth factor deprivation.[4][5]
- **Hippo/YAP Signaling:** Recent studies have identified FBXO9 as a post-translational regulator of Yes-associated protein (YAP), a key effector of the Hippo pathway. FBXO9 facilitates the

K48-linked polyubiquitination and proteasomal degradation of YAP in a GSK-3 β -dependent manner. This regulatory axis is influenced by Akt signaling.[6]

FBXO9 in mTOR and Hippo/YAP Signaling



Immunohistochemistry Workflow

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